Application Notes and Protocols for Leptin (116-130) Administration in Mice

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Compound of Interest	
Compound Name:	Leptin (116-130)
Cat. No.:	B12418393

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These application notes provide a comprehensive guide to the effective dosage and administration of the leptin fragment **Leptin (116-130)** in mice for metabolic and cognitive studies. The protocols are based on established research findings to ensure reproducibility and efficacy.

Overview and Mechanism of Action

Leptin (116-130) is a bioactive fragment of the full-length leptin protein, a key hormone in the regulation of energy homeostasis. This peptide fragment has been shown to mimic some of the effects of native leptin, including the reduction of body weight, food intake, and blood glucose levels, particularly in leptin-deficient ob/ob mice.[1][2] Interestingly, its mechanism of action may not solely depend on the long isoform of the leptin receptor (OB-Rb), which is predominantly expressed in the hypothalamus.[3]

Beyond its metabolic effects, **Leptin (116-130)** has demonstrated potential in cognitive enhancement and neuroprotection.[4][5][6] It has been shown to improve episodic-like memory in mice and prevent amyloid-β induced synaptic disruption.[4]

Quantitative Data Summary

The following tables summarize the effective dosages of **Leptin (116-130)** in various mouse models and experimental contexts.

Table 1: Effective Dosages for Metabolic Studies

Mouse Model	Dosage	Administration Route	Frequency & Duration	Key Effects	Reference
Female C57BL/6J ob/ob	1 mg/day	Intraperitoneal (i.p.)	Daily for 28 days	Reduced body weight, decreased food intake, lowered blood glucose.	[1][2]
Male C57BL/6J wild-type	Not explicitly stated for unmodified peptide. A modified peptide, [D-Leu-4]-OB3, showed effects.	Oral gavage	Daily	Reduced body weight gain, decreased food intake, and lowered serum glucose.	

Table 2: Effective Dosages for Cognitive & Neuroprotective Studies

Mouse/Rat Model	Dosage/Concentration	Administration Route	Frequency & Duration	Key Effects	Reference
Mice (for episodic-like memory)	7.8 nM/ml solution	Intraperitoneal (i.p.)	Single injection 30 minutes prior to testing	Enhanced performance in object-place-context recognition task.	[4]
Rat hippocampal slices (in vitro)	25 nM	Bath application	20 minutes	Enhanced long-term potentiation (LTP).	[6]

Experimental Protocols

Protocol for Metabolic Studies in ob/ob Mice

This protocol is designed to investigate the effects of **Leptin (116-130)** on body weight, food intake, and glucose metabolism in leptin-deficient mice.

Materials:

- **Leptin (116-130)** peptide

- Sterile, pH 7.2 Phosphate-Buffered Saline (PBS) or Ringer's solution

- Female C57BL/6J ob/ob mice

- Sterile syringes and needles (e.g., 27-gauge)

- Animal scale

- Food consumption measurement apparatus

- Glucometer

Procedure:

- Peptide Solution Preparation:

    - Aseptically dissolve **Leptin (116-130)** in sterile, pH 7.2 PBS or Ringer's solution to a final concentration of 5 mg/ml. (This allows for a 0.2 ml injection volume to deliver 1 mg of the peptide).

    - Prepare a vehicle control solution of sterile, pH 7.2 PBS or Ringer's solution.

- Animal Handling and Dosing:

    - House female C57BL/6J ob/ob mice under standard laboratory conditions with ad libitum access to food and water.

    - Acclimatize the mice to handling and injection procedures for several days before the start of the experiment.

    - Divide the mice into a treatment group and a vehicle control group.

    - Administer a daily intraperitoneal (i.p.) injection of 1 mg of **Leptin (116-130)** in a 0.2 ml volume to the treatment group.

    - Administer a daily i.p. injection of 0.2 ml of the vehicle solution to the control group.

    - Continue the daily injections for 28 consecutive days.

- Data Collection:

    - Body Weight: Record the body weight of each mouse daily.

    - Food Intake: Measure the daily food consumption for each cage and calculate the average intake per mouse.

    - Blood Glucose: Measure blood glucose levels from tail vein blood samples at baseline and at regular intervals throughout the study.

Expected Outcomes:

Mice treated with **Leptin (116-130)** are expected to show a significant reduction in body weight gain, a decrease in food intake, and a lowering of blood glucose levels compared to the vehicle-treated control group.[1][2]

Protocol for Cognitive Studies in Mice

This protocol is designed to assess the effects of **Leptin (116-130)** on episodic-like memory.

Materials:

- **Leptin (116-130)** peptide

- Sterile saline solution

- Adult mice (strain to be chosen based on experimental design)

- Sterile syringes and needles

- Behavioral testing apparatus for object-place-context (OPC) recognition task

Procedure:

- Peptide Solution Preparation:

  - Aseptically dissolve **Leptin (116-130)** in sterile saline to a final concentration of 7.8 nM/ml.

  - Prepare a vehicle control solution of sterile saline.

- Animal Handling and Dosing:

  - House mice under standard laboratory conditions.

  - Habituate the mice to the behavioral testing room and apparatus.

  - Thirty minutes prior to the testing phase of the OPC recognition task, administer a single intraperitoneal (i.p.) injection of the **Leptin (116-130)** solution. The exact volume should be determined to deliver an appropriate dose, which may require optimization.

  - Administer a single i.p. injection of the saline vehicle to the control group.

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- Behavioral Testing:

  - Conduct the object-place-context (OPC) recognition task according to established protocols.

  - Record and analyze the exploratory behavior of the mice to assess memory performance.

Expected Outcomes:

Mice treated with **Leptin (116-130)** are expected to exhibit enhanced performance in the OPC recognition task, indicating an improvement in episodic-like memory compared to the control group.[4]

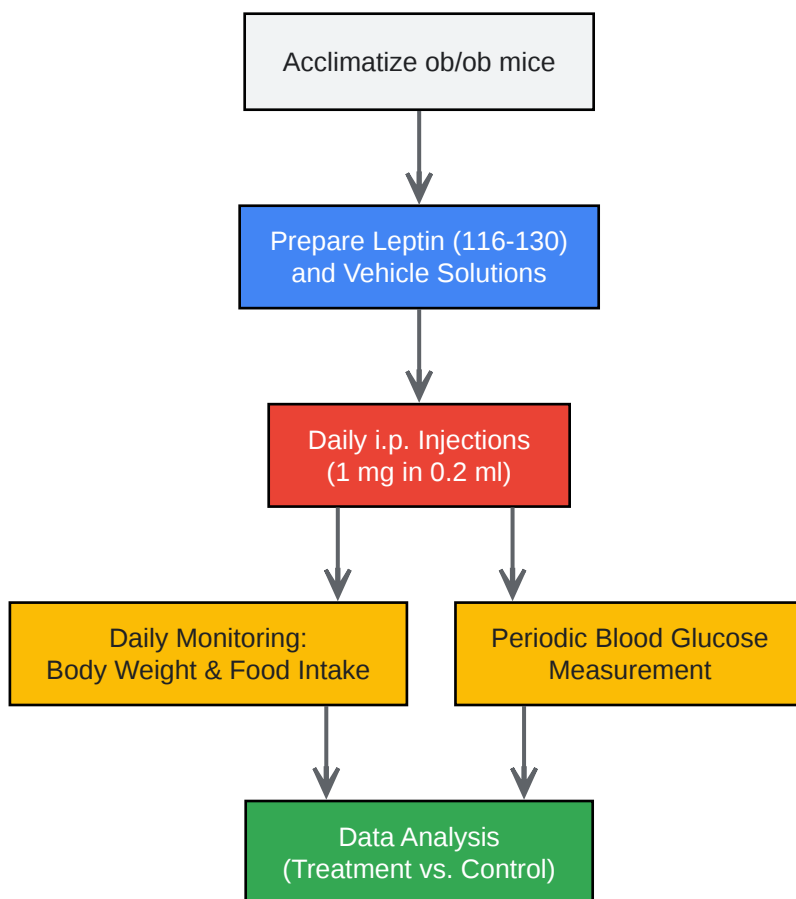# Signaling Pathways and Experimental Workflows
Leptin Signaling Pathway
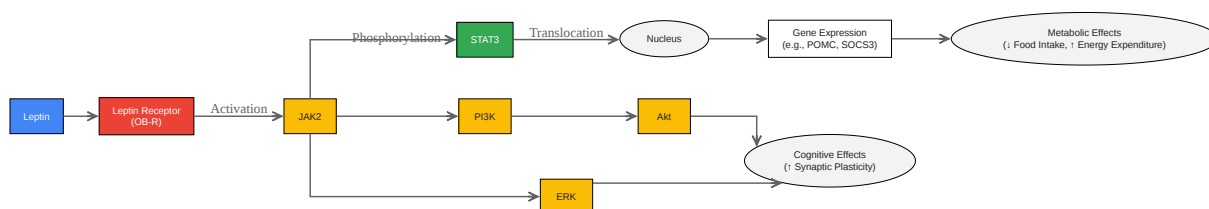
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Caption: Simplified Leptin signaling pathway.

Experimental Workflow for Metabolic Studies

```
┌─────────────────────────────┐
│     Acclimatize ob/ob mice  │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│   Prepare Leptin (116-130)  │
│   and Vehicle Solutions     │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│     Daily i.p. Injections   │
│     (1 mg in 0.2 ml)        │
└─────────────────────────────┘
         │            │
         ▼            ▼
┌──────────────┐  ┌──────────────────┐
│Daily         │  │Periodic Blood    │
│Monitoring:   │  │Glucose           │
│Body Weight & │  │Measurement       │
│Food Intake   │  │                  │
└──────────────┘  └──────────────────┘
         │            │
         ▼            ▼
┌─────────────────────────────┐
│     Data Analysis           │
│     (Treatment vs. Control) │
└─────────────────────────────┘
```

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Caption: Workflow for metabolic studies in mice.

Experimental Workflow for Cognitive Studies

```
┌─────────────────────────┐
│   Habituate mice to     │
│  behavioral apparatus   │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Prepare Leptin (116-130)│
│   and Saline Solutions  │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│   Single i.p. Injection │
│    (30 min pre-test)    │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Object-Place-Context   │
│   Recognition Task      │
└─────────────────────────┘
            │
            ▼
┌─────────────────────────┐
│  Analyze Exploratory    │
│       Behavior          │
└─────────────────────────┘
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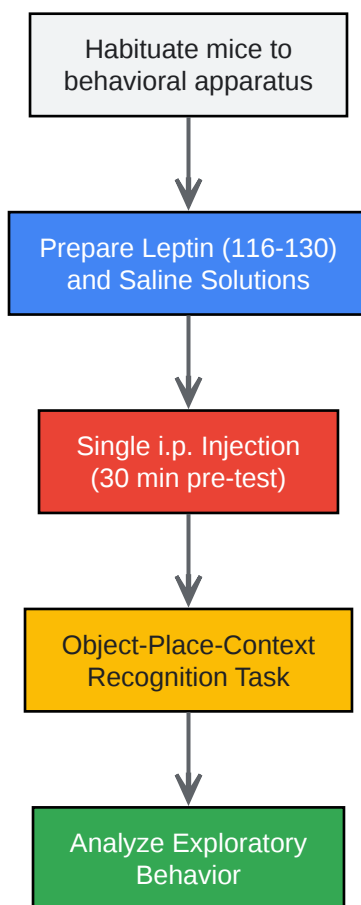
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Caption: Workflow for cognitive studies in mice.

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